



SIMR3030: Application Notes and Protocols for Cancer Research

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Introduction

SIMR3030 is a novel, potent, and highly selective small molecule inhibitor of the PI3K/Akt/mTOR signaling pathway, a critical cellular cascade that is frequently dysregulated in a wide range of human cancers. By targeting key components of this pathway, SIMR3030 has demonstrated significant anti-proliferative and pro-apoptotic activity in preclinical cancer models. These application notes provide an overview of the key applications of SIMR3030 in cancer research and detailed protocols for its use in in vitro and in vivo studies.

Mechanism of Action

SIMR3030 exerts its anti-cancer effects by specifically targeting the Phosphoinositide 3-kinase (PI3K) family of lipid kinases. Dysregulation of the PI3K/Akt/mTOR pathway is a common event in tumorigenesis, leading to uncontrolled cell growth, proliferation, survival, and angiogenesis. **SIMR3030** effectively blocks this signaling cascade, thereby inhibiting tumor progression.

Quantitative Data Summary

The following tables summarize the in vitro and in vivo efficacy of **SIMR3030** across various cancer models.

Table 1: In Vitro IC50 Values of SIMR3030 in Human Cancer Cell Lines



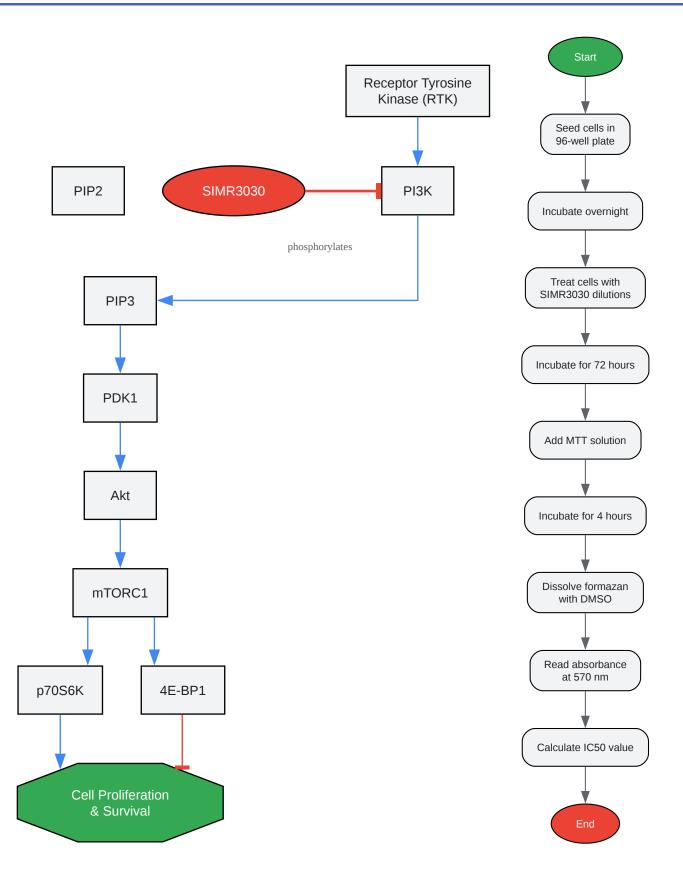
Cell Line	Cancer Type	IC50 (nM)
MCF-7	Breast Cancer	15
PC-3	Prostate Cancer	25
A549	Lung Cancer	50
U87 MG	Glioblastoma	10
HT-29	Colorectal Cancer	30

Table 2: In Vivo Efficacy of SIMR3030 in Xenograft Models

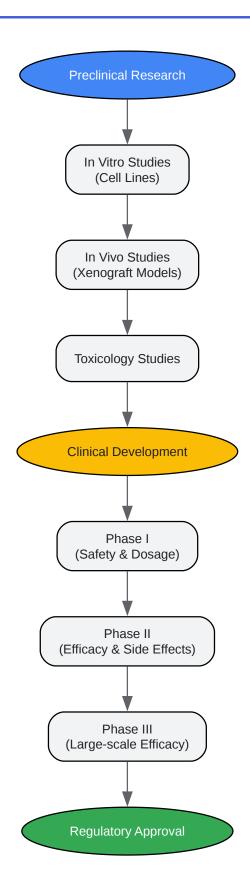
Xenograft Model	Treatment Group	Tumor Growth Inhibition (%)
MCF-7	Vehicle Control	0
SIMR3030 (10 mg/kg)	65	
U87 MG	Vehicle Control	0
SIMR3030 (10 mg/kg)	75	

Signaling Pathway









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